

TMU-35435 stability and storage conditions

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Compound of Interest

Compound Name: TMU 35435

Cat. No.: B15587946

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TMU-35435 Technical Support Center

This technical support center provides guidance on the stability and storage of TMU-35435, a histone deacetylase (HDAC) inhibitor. The information is intended for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: How should I store the solid (powder) form of TMU-35435?

A1: While the specific Certificate of Analysis (CoA) for your batch of TMU-35435 should always be consulted for the most accurate storage information, general recommendations for solid-phase small molecules of this type are as follows:

Storage Condition	Recommendation
Temperature	Store at -20°C for long-term storage.
Atmosphere	Store under a dry, inert atmosphere (e.g., argon or nitrogen).
Light	Protect from light.

Q2: What is the recommended solvent for reconstituting TMU-35435?

A2: Dimethyl sulfoxide (DMSO) is a common solvent for dissolving TMU-35435 for in vitro experiments.

Q3: How should I store TMU-35435 in solution?

A3: Stock solutions of TMU-35435 in DMSO can be stored at -20°C or -80°C. To minimize degradation from freeze-thaw cycles, it is highly recommended to aliquot the stock solution into single-use volumes.

Storage Condition	Recommendation
Temperature	-20°C for short- to mid-term storage; -80°C for long-term storage.
Aliquoting	Prepare single-use aliquots to avoid repeated freeze-thaw cycles.
Solvent	Anhydrous (dry) DMSO is recommended to minimize hydrolysis of the compound over time.

Q4: How many times can I freeze and thaw a stock solution of TMU-35435?

A4: It is best to avoid multiple freeze-thaw cycles. For optimal compound integrity, aliquot the stock solution after the initial preparation so that each aliquot is thawed only once before use.

Q5: I accidentally left my TMU-35435 solution at room temperature. Is it still usable?

A5: The stability of TMU-35435 at room temperature in solution has not been extensively published. Stability will depend on the duration, solvent, and exposure to light and moisture. For critical experiments, it is recommended to use a freshly prepared solution or an aliquot that has been stored properly at -20°C or -80°C. If you must use the solution, consider running a small-scale pilot experiment to verify its activity.

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Reduced or no activity of TMU-35435 in my experiment.	1. Improper storage leading to degradation. 2. Multiple freeze-thaw cycles of the stock solution. 3. Incorrect final concentration.	1. Always refer to the Certificate of Analysis for your specific lot for storage instructions. Prepare fresh stock solutions and aliquot for single use. 2. Discard stock solutions that have undergone numerous freeze-thaw cycles. 3. Verify all dilution calculations and ensure proper mixing.
Precipitate observed in my stock solution upon thawing.	1. The concentration of the stock solution may be too high. 2. The solution was not fully warmed or mixed before use.	1. Gently warm the solution to 37°C and vortex to redissolve the compound. If precipitation persists, consider preparing a new stock solution at a lower concentration.
Inconsistent results between experiments.	1. Variability in the age or storage of the TMU-35435 solution. 2. Inconsistent experimental setup.	1. Use a consistent batch and age of TMU-35435 solution for a series of related experiments. 2. Standardize all experimental parameters, including incubation times and cell densities.

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution of TMU-35435 in DMSO

Materials:

- TMU-35435 (solid)
- Anhydrous Dimethyl Sulfoxide (DMSO)

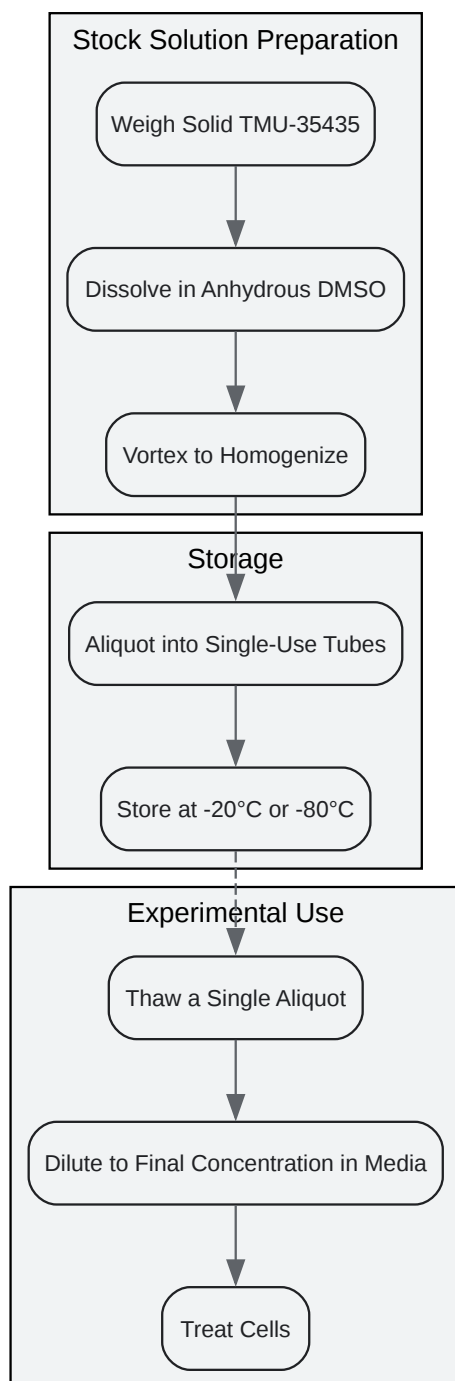
- Sterile, polypropylene microcentrifuge tubes
- Calibrated precision balance
- Vortex mixer

Procedure:

- Equilibrate the vial of solid TMU-35435 to room temperature before opening to prevent condensation of moisture.
- Weigh the desired amount of TMU-35435 powder using a calibrated balance in a chemical fume hood. For example, to prepare 1 mL of a 10 mM stock solution (Molecular Weight: 379.45 g/mol), weigh out 3.79 mg.
- Add the appropriate volume of anhydrous DMSO to the vial containing the TMU-35435 powder.
- Vortex the solution until the compound is completely dissolved. Gentle warming to 37°C may aid in dissolution.
- Aliquot the stock solution into single-use, sterile polypropylene tubes.
- Store the aliquots at -20°C or -80°C, protected from light.

Visualizations

Experimental Workflow: Preparing TMU-35435 for In Vitro Use

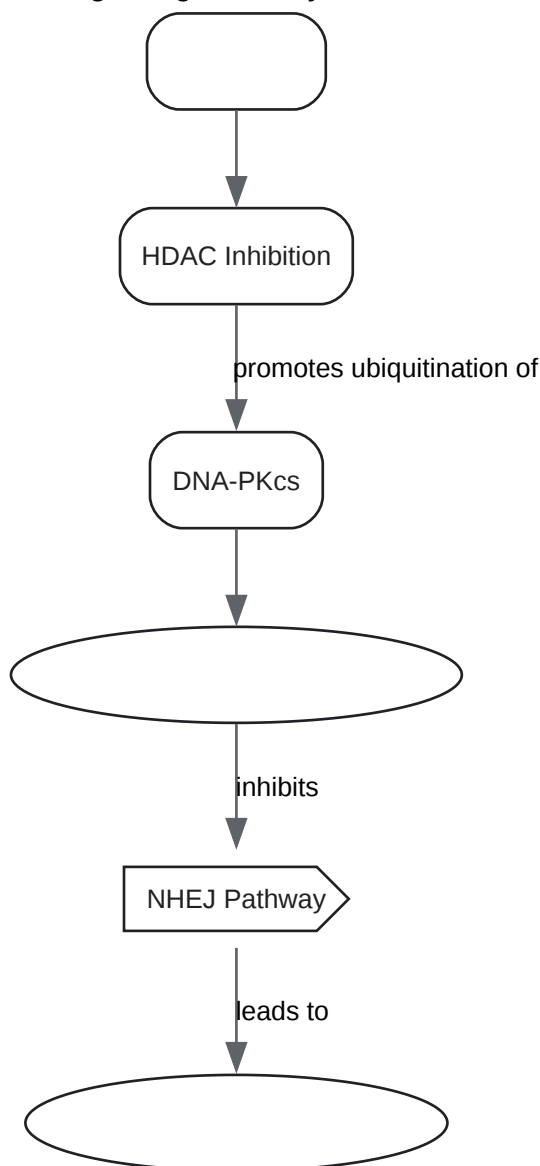


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Caption: Workflow for preparing and using TMU-35435 in experiments.

TMU-35435 is a histone deacetylase (HDAC) inhibitor that has been shown to inhibit the Non-Homologous End Joining (NHEJ) DNA repair pathway.[1] It does this by promoting the ubiquitination and subsequent degradation of the DNA-dependent protein kinase catalytic subunit (DNA-PKcs).[1] This action enhances the sensitivity of cancer cells to radiation and certain chemotherapies.[1]

Simplified Signaling Pathway of TMU-35435 Action



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Caption: Mechanism of TMU-35435 in enhancing radiosensitivity.

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References

- 1. researchgate.net [researchgate.net]
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